

6-Chloroindole molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloroindole

Cat. No.: B017816

[Get Quote](#)

An In-depth Technical Guide to **6-Chloroindole**: Core Properties

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is paramount. This guide focuses on the core molecular characteristics of **6-Chloroindole**, a halogenated derivative of indole.

Core Properties of 6-Chloroindole

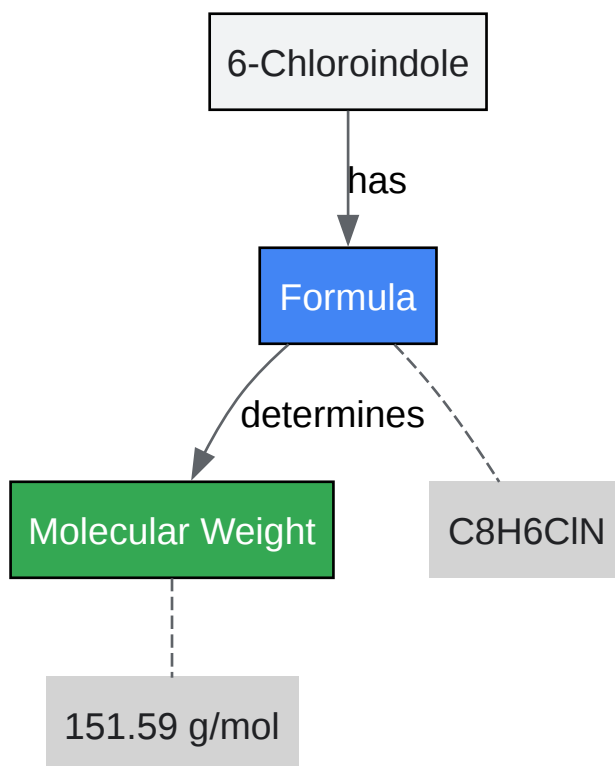
The fundamental quantitative data for **6-Chloroindole** is summarized below. This information is critical for a variety of experimental and computational applications, including reaction stoichiometry, analytical characterization, and molecular modeling.

Property	Value
Chemical Formula	C ₈ H ₆ ClN ^{[1][2]}
Molecular Weight	151.59 g/mol
CAS Registry Number	17422-33-2 ^[1]

This data is foundational for any research involving **6-Chloroindole**. The molecular weight is derived from the isotopic composition of its constituent elements and is essential for accurate measurements and solution preparation.

Visualization of Core Data

To illustrate the direct relationship between the compound and its primary molecular identifiers, the following diagram has been generated.



[Click to download full resolution via product page](#)

Relationship between **6-Chloroindole** and its molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Chloroindole [webbook.nist.gov]
- 2. 6-Chloroindole (CAS 17422-33-2) - Chemical & Physical Properties by Cheméo [chemeo.com]

- To cite this document: BenchChem. [6-Chloroindole molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017816#6-chloroindole-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com